

# Dimethiodal Sodium: Application Notes for Radiographic Contrast Media in Urography

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## Compound of Interest

Compound Name: Dimethiodal Sodium

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## Introduction

**Dimethiodal Sodium**, also known as sodium diiodomethanesulfonate, is a historical, first-generation ionic, high-osmolality iodinated contrast agent. It was primarily utilized in diagnostic radiology for the visualization of the urinary tract through a procedure known as intravenous pyelography (IVP) or excretory urography.<sup>[1][2][3][4][5][6]</sup> Its application provided crucial anatomical and functional information about the kidneys, ureters, and bladder before the widespread adoption of lower-osmolality agents and advanced imaging modalities like CT and MRI.<sup>[1][3][4][5][6]</sup> This document provides detailed application notes, protocols, and quantitative data related to the use of **Dimethiodal Sodium** in radiography.

## Physicochemical Properties and Formulations

**Dimethiodal Sodium**'s efficacy as a contrast agent is derived from its iodine content, which attenuates X-rays, and its physiological handling by the kidneys. As a high-osmolality agent, its formulation had a significantly higher number of particles in solution compared to blood plasma, which contributed to some of its adverse effects.

Property	Value/Description
Chemical Name	Sodium diiodomethanesulfonate
Synonyms	Dimethiodal Sodium, Tenebryl, Urotrast
CAS Number	124-88-9
Molecular Formula	CHI <sub>2</sub> NaO <sub>3</sub> S
Iodine Content	Approximately 68% by weight. The iodine atoms are responsible for the radiopacity.
Formulation	Typically available as an aqueous solution for intravenous injection. Concentrations varied by brand but were designed to deliver a sufficient iodine load for diagnostic imaging.
Osmolality	High. As an ionic monomer, it dissociates in solution, contributing to a high osmolality (estimated to be in the range of 1400-2000 mOsm/kg H <sub>2</sub> O), which is 5 to 7 times that of blood plasma (~290 mOsm/kg H <sub>2</sub> O).
Pharmacokinetics	Primarily excreted unchanged by glomerular filtration in the kidneys. Its clearance from the blood is rapid in patients with normal renal function, allowing for sequential imaging of the urinary tract.

## Applications in Urography

The primary application of **Dimethiodal Sodium** was in intravenous pyelography (IVP) to assess the anatomy and function of the urinary system.

Indications for IVP using **Dimethiodal Sodium** included:

- Evaluation of suspected kidney stones (nephrolithiasis).[\[4\]](#)[\[5\]](#)
- Investigation of hematuria (blood in the urine).[\[1\]](#)[\[5\]](#)

- Assessment of urinary tract obstruction.[3]
- Detection of tumors, cysts, and other structural abnormalities of the kidneys, ureters, and bladder.[4][5]
- Evaluation of congenital anomalies of the urinary tract.
- Assessment of kidney function based on the rate of contrast excretion.

## Experimental Protocol: Intravenous Pyelogram (IVP)

The following is a generalized protocol for an IVP procedure using an ionic, high-osmolality contrast agent like **Dimethiodal Sodium**. Patient preparation and specific timings could be adjusted based on clinical indications and institutional practices.

### 1. Patient Preparation:

- **Bowel Preparation:** To minimize gas and fecal matter obscuring the urinary tract, patients were often instructed to follow a low-residue diet for 1-2 days and take a laxative the evening before the procedure.
- **Fasting:** Patients were typically required to fast for several hours before the examination to reduce the risk of aspiration in case of an allergic reaction.
- **Hydration:** Adequate hydration was crucial, especially in patients with pre-existing renal conditions, to minimize the risk of contrast-induced nephropathy.
- **Pre-medication:** In patients with a history of allergies or previous reactions to contrast media, pre-medication with corticosteroids and antihistamines might have been considered.

### 2. Dosage and Administration:

- **Dosage:** The typical adult dose was approximately 50 mL of the available solution, administered intravenously. For pediatric patients, the dose was adjusted based on body weight.
- **Administration:** The contrast medium was injected intravenously, typically into a vein in the arm, over a period of 1-3 minutes. A sensation of warmth, a metallic taste, and mild flushing

were common and transient side effects.<sup>[1]</sup>

### 3. Imaging Sequence:

- **Scout Film:** A plain abdominal radiograph (KUB - Kidneys, Ureters, Bladder) was taken before contrast administration to check for proper patient positioning, radiographic technique, and to identify any calcifications that might be obscured by the contrast.
- **Nephrogram Phase (1-5 minutes post-injection):** An image taken shortly after injection shows the contrast accumulating in the renal parenchyma, providing an outline of the kidneys.
- **Pyelogram Phase (5-15 minutes post-injection):** As the contrast is filtered by the glomeruli and enters the collecting systems, images are taken to visualize the renal calyces, pelves, and ureters. Abdominal compression might have been applied to distend the upper urinary tract for better visualization.
- **Bladder and Ureteral Imaging (20-30 minutes post-injection):** Later images demonstrate the filling of the urinary bladder and the full length of the ureters.
- **Post-void Film:** A final image taken after the patient has emptied their bladder helps to assess bladder emptying and may reveal any residual abnormalities.

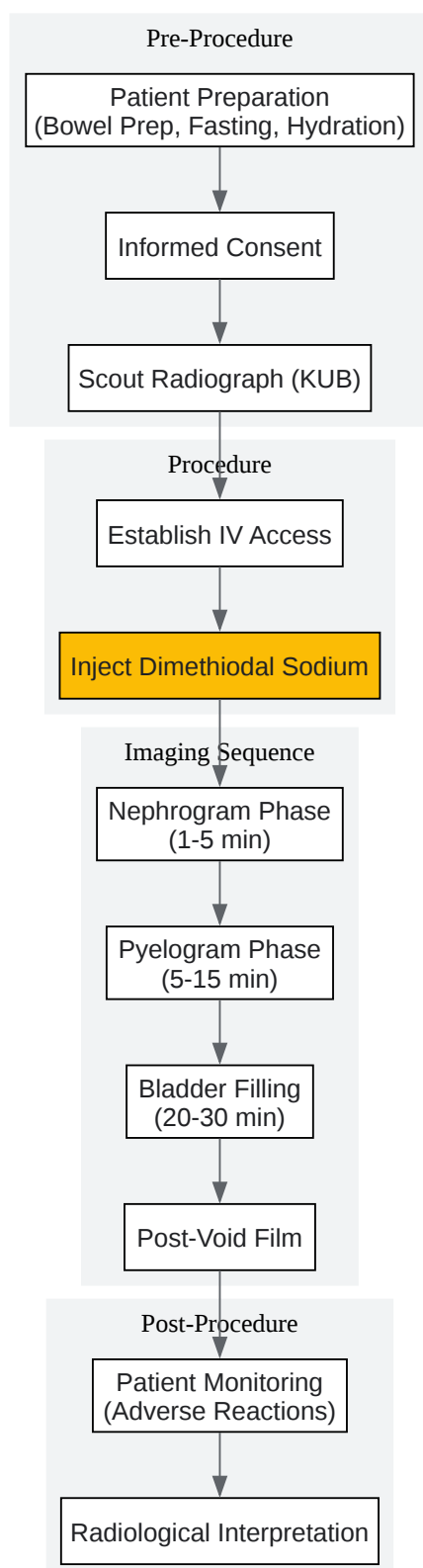
## Data Presentation: Adverse Reactions

As a first-generation high-osmolality contrast medium, **Dimethiodal Sodium** was associated with a higher incidence of adverse reactions compared to modern low-osmolality and iso-osmolality agents.

Reaction Type	Examples	Approximate Incidence (for High-Osmolality Agents)
Mild Reactions	Nausea, vomiting, flushing, warmth, mild urticaria (hives), itching, metallic taste.	5-15%
Moderate Reactions	Severe urticaria, bronchospasm, facial or laryngeal edema, vasovagal reactions (hypotension and bradycardia).	0.5-2%
Severe Reactions	Severe hypotension, seizures, pulmonary edema, cardiac arrhythmias, anaphylactic shock, cardiopulmonary arrest.	0.05-0.1%
Delayed Reactions	Skin rashes that can appear hours to days after the injection.	Less commonly reported for older agents.
Nephrotoxicity	A decline in renal function following contrast administration, particularly in patients with pre-existing renal impairment, diabetes, or dehydration. The high osmolality was a significant contributing factor.	Higher risk compared to low-osmolality agents.

## Visualizations

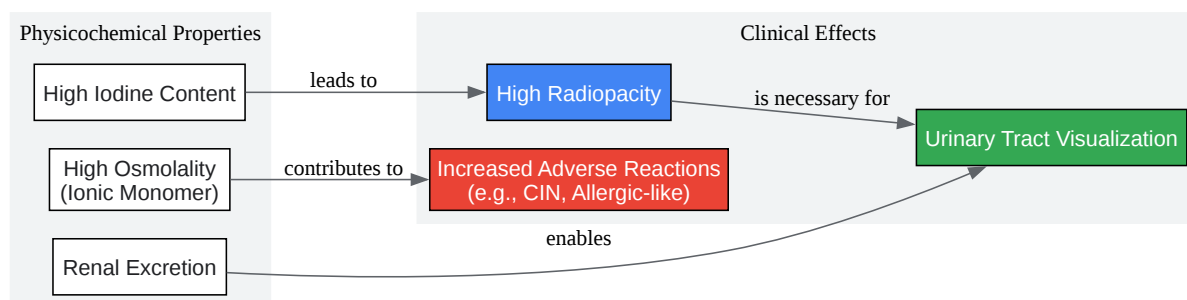
### Experimental Workflow for Intravenous Pyelography



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Caption: Workflow diagram for an Intravenous Pyelogram (IVP) procedure.

# Logical Relationship of Contrast Media Properties and Effects



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Caption: Properties of **Dimethiodal Sodium** and their clinical effects.

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